

# oxolinic acid pre-post infection application timing

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Oxolinic Acid

CAS No.: 14698-29-4

Cat. No.: S538400

[Get Quote](#)

## Frequently Asked Questions

- **What is the primary mechanism of action of oxolinic acid?** Oxolinic acid is a quinolone antibiotic that acts by inhibiting bacterial **DNA gyrase (topoisomerase II)**, an enzyme essential for DNA replication, transcription, and recombination. This inhibition disrupts bacterial DNA supercoiling, prevents cell division, and leads to bacterial cell death. Its action is considered bactericidal [1] [2].
- **What is the recommended dosing protocol for oxolinic acid in fish?** Dosing varies significantly by species. Common protocols involve oral administration via medicated feed.
  - In **lumpfish**, a single dose of **25 mg/kg** body weight has been used in pharmacokinetic studies [3].
  - In **Nile tilapia**, a dose of **12 mg/kg** biomass per day for 7 consecutive days is reported as the recommended treatment dose, with studies showing this regimen induces reversible biological effects [4].
  - In **pompano**, a higher dose of **30 mg/kg** body weight per day for 10 days has been utilized in residue depletion studies [5].
- **How long does it take for oxolinic acid to reach peak concentration in fish tissues?** The time to peak concentration (**T<sub>max</sub>**) is species-dependent. The table below summarizes key pharmacokinetic parameters from a study in lumpfish held at 12°C [3]:

Tissue	Oxolinic Acid Tmax (hours)	Flumequine Tmax (hours)
Plasma	10.3	7.7
Muscle	11.1	10.2
Liver	9.2	10.3
Head Kidney	10.0	6.0

- **What is the withdrawal period for oxolinic acid in farmed fish?** The withdrawal period is the time required for drug residues to fall below the Maximum Residue Limit (MRL), which is **100 µg/kg** for **oxolinic acid** in finfish [5]. This period depends on species, water temperature, and dosage.
  - In **pompano** at 30°C given 30 mg/kg/day for 10 days, residues in muscle fell below the MRL after **15 days** post-treatment [5].
  - In **Nile tilapia**, a study noted that residues persisted in the kidney even 35 days after dosing, especially in overdosed groups, highlighting the need for extended withdrawal periods depending on the tissue and dose [4].

## Pharmacokinetic Properties & Species Variation

**Oxolinic acid** exhibits significant species-dependent pharmacokinetics, which is critical for designing effective treatment regimens. The following table compares its bioavailability and elimination half-life across various species [2].

Species	Bioavailability (%)	Elimination Half-Life ( $t_{1/2\beta}$ )
Atlantic Salmon (Seawater)	21.4 - 40%	10 - 20 hours
Rainbow Trout (Freshwater)	> 90%	~69 hours
Atlantic Halibut	15%	52 hours
Atlantic Cod	55%	84 hours
Gilthead Sea Bream	28%	12 hours

## Experimental Protocols & Troubleshooting

### Sample Protocol: Oral Administration and Tissue Sampling

This methodology is adapted from published studies on lumpfish and tilapia [3] [4].

- **Medicated Feed Preparation:** The drug can be administered via top-dressing.
  - Weigh the required amount of **oxolinic acid** (e.g., for a target dose of 12-25 mg/kg fish).
  - Dissolve the drug in a small volume of a carrier like soybean oil (e.g., 5 mL per kg of feed).
  - Mix the drug-carrier solution thoroughly with the basal pellet feed in an airtight container to ensure even distribution.
  - Spread the medicated feed and dry it overnight under a fan. Store in an airtight container at room temperature [4].
- **Fish Administration:**
  - Acclimate fish to experimental tanks. Starve fish for 24-48 hours prior to dosing to ensure feed intake.
  - Administer the medicated feed at a specific percentage of body weight (e.g., 1-2%) [3] [4].
  - Monitor and remove uneaten feed after a set period (e.g., 1 hour) to ensure accurate dosing.
- **Tissue Sampling:**
  - At predetermined time points post-administration (e.g., 3, 6, 12, 24, 48, 96 hours), euthanize fish humanely.
  - Collect samples of plasma, muscle, liver, and kidney.
  - Blood should be drawn from the caudal vein using heparinized syringes. Plasma is isolated by centrifugation (e.g., ~2,000 g for 10 minutes) [3].
  - All tissue samples should be immediately frozen and stored at -20°C or lower until analysis [3].

### Sample Analysis: HPLC Detection of Oxolinic Acid

The following table outlines a representative HPLC method for detecting **oxolinic acid** residues in fish muscle [5].

Parameter	Specification for Oxolinic Acid Analysis
Extracting Solution	Acetonitrile
Mobile Phase	Acetonitrile-Methanol-0.1M Citric Acid system
Flow Rate	0.5 mL/min
Column	Reverse Phase ODS (C18)
Detector	Fluorescence Detector (Excitation: 337 nm, Emission: 365 nm)
Retention Time	5.0 - 5.6 minutes
Limit of Quantification (LOQ)	0.06 µg/g

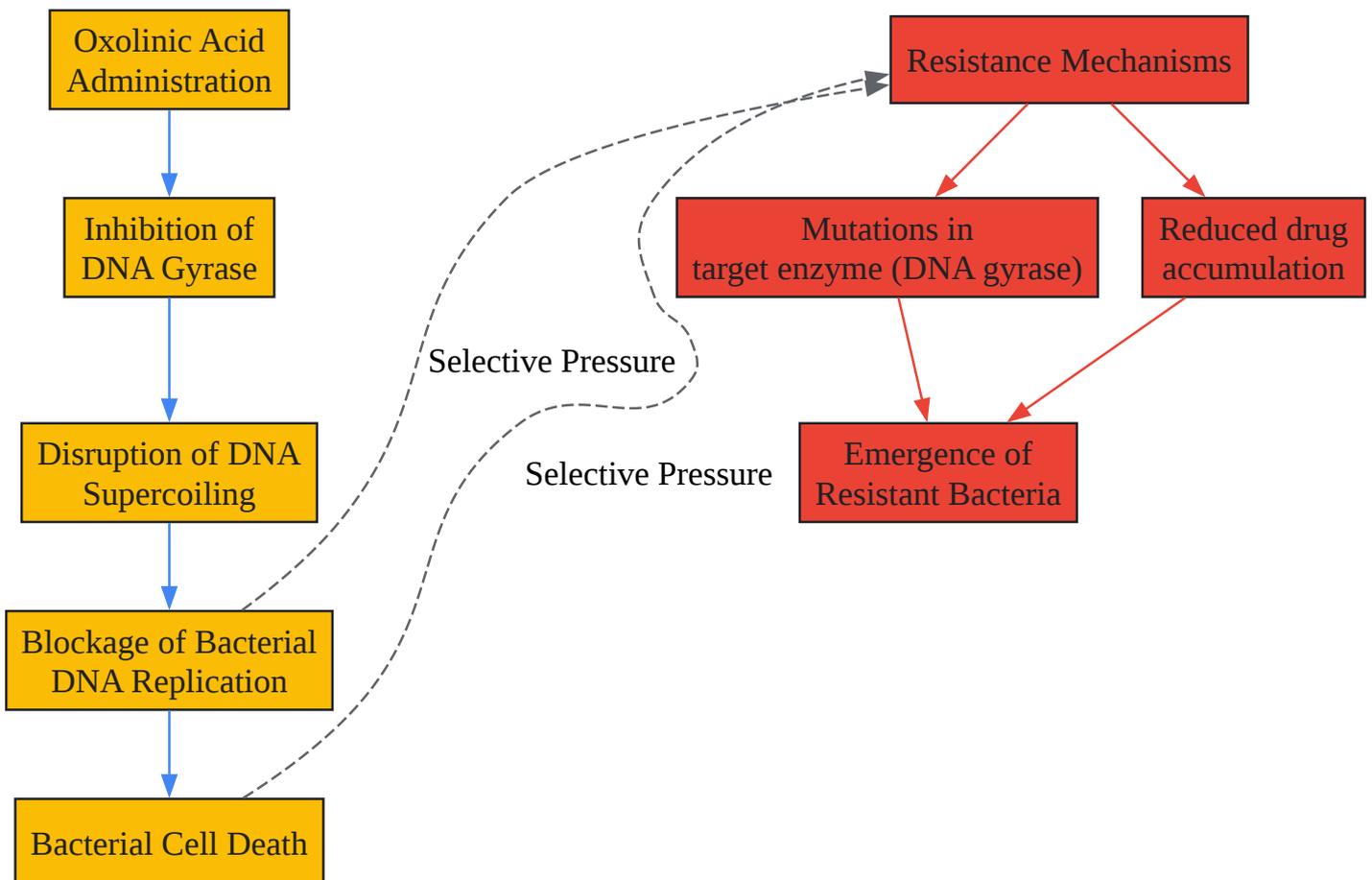
## Common Experimental Issues & Solutions

- **Problem: High variability in drug concentration between individual fish.**
  - **Solution:** Ensure homogeneous preparation of medicated feed. Consider using a paste formulation for more accurate dosing in small fish. Extend the acclimation period and confirm that all fish are consuming the medicated feed [3].
- **Problem: Low drug bioavailability.**
  - **Solution:** Bioavailability is heavily influenced by water chemistry. Note that the presence of **divalent cations like Ca<sup>2+</sup> and Mg<sup>2+</sup>** (abundant in seawater) can complex with **oxolinic acid**, reducing its absorption. The drug's weak acid nature (pKa 6.9) also means it is highly ionized at seawater pH (8.1), further limiting uptake [6] [2].
- **Problem: Development of antibiotic resistance.**
  - **Solution:** Always base treatment on **Minimum Inhibitory Concentration (MIC)** data for the target pathogen. Pharmacokinetic-pharmacodynamic (PK/PD) indices like C<sub>max</sub>/MIC and AUC/MIC should be used to calculate efficient doses that minimize resistance development [3]. Perform antimicrobial susceptibility testing (e.g., MIC analysis) against bacterial isolates from your study system.

- **Problem: Oxidative stress and tissue damage in experimental subjects.**
  - **Solution:** Studies in tilapia show that the recommended dose (12 mg/kg) causes reversible oxidative stress and histopathology. An overdose (36 mg/kg) led to irreversible damage in kidney, liver, and gills. Adhere strictly to recommended doses and monitor biomarkers like malondialdehyde (MDA) and total nitric oxide (TNO) if studying drug toxicity [4].

## Mechanism of Action and Resistance

The following diagram illustrates the mechanism of **oxolinic acid** and the development of bacterial resistance.



[Click to download full resolution via product page](#)

The efficacy of **oxolinic acid** can be compromised by resistance. A study on *Aeromonas salmonicida* from lumpfish showed a **bimodal distribution** in susceptibility to **oxolinic acid**, indicating the presence of both susceptible and resistant subpopulations, which underscores the need for susceptibility testing before treatment [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. What is Oxolinic Acid used for? [synapse.patsnap.com]
2. Oxolinic Acid - an overview [sciencedirect.com]
3. Pharmacokinetic Data Show That Oxolinic Acid and ... - PMC [pmc.ncbi.nlm.nih.gov]
4. In-feed oxolinic acid induces oxidative stress and ... [pmc.ncbi.nlm.nih.gov]
5. Accumulation and depletion of oxytetracycline (OTC) and ... [eafpbulletin.scholasticahq.com]
6. Single-dose pharmacokinetic study of oxolinic acid and ... [sciencedirect.com]

To cite this document: Smolecule. [oxolinic acid pre-post infection application timing]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538400#oxolinic-acid-pre-post-infection-application-timing>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)